

tert-Butyl (mesitylsulfonyl)oxycarbamate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *tert-Butyl (mesitylsulfonyl)oxycarbamate*

Cat. No.: B1269521

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Introduction

tert-Butyl (mesitylsulfonyl)oxycarbamate, identified by CAS number 36016-39-4, is a versatile reagent in organic synthesis, notably utilized as an intermediate in the construction of complex molecules.^[1] Its role as a building block for introducing or protecting functional groups makes it a valuable tool for chemists.^[1] This guide provides an in-depth overview of the critical safety protocols and handling procedures necessary for the responsible use of this compound in a laboratory setting. Adherence to these guidelines is paramount to ensure the safety of personnel and the integrity of research.

Hazard Identification and Classification

tert-Butyl (mesitylsulfonyl)oxycarbamate is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

GHS Hazard Statements:

- H302: Harmful if swallowed.^{[2][3]}
- H315: Causes skin irritation.^{[2][3]}

- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2][3]

Signal Word: Warning[3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **tert-Butyl (mesitylsulfonyl)oxycarbamate** is provided in the table below.

Property	Value	Reference
CAS Number	36016-39-4	[2]
Molecular Formula	C ₁₄ H ₂₁ NO ₅ S	[2]
Molecular Weight	315.39 g/mol	[2]
Appearance	White to off-white solid	[1][4]
Melting Point	104-105.5 °C	[4][5]
Purity	Typically ≥95%	[3]
Solubility	Slightly soluble in DMSO and Methanol	[4][5]
Stability	Hygroscopic	[4][5]

Safe Handling and Storage

Proper handling and storage are crucial to minimize risks associated with **tert-Butyl (mesitylsulfonyl)oxycarbamate**.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling this chemical. The following PPE is recommended:

PPE Type	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles conforming to EN 166.	To protect against dust particles and splashes.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact. Glove manufacturer recommendations for breakthrough time and thickness should be consulted.
Body Protection	Long-sleeved laboratory coat.	To minimize skin exposure.
Respiratory Protection	NIOSH-approved respirator (e.g., N95) when dusts are generated.	To prevent inhalation of dust particles, especially in poorly ventilated areas or when handling large quantities.

Engineering Controls

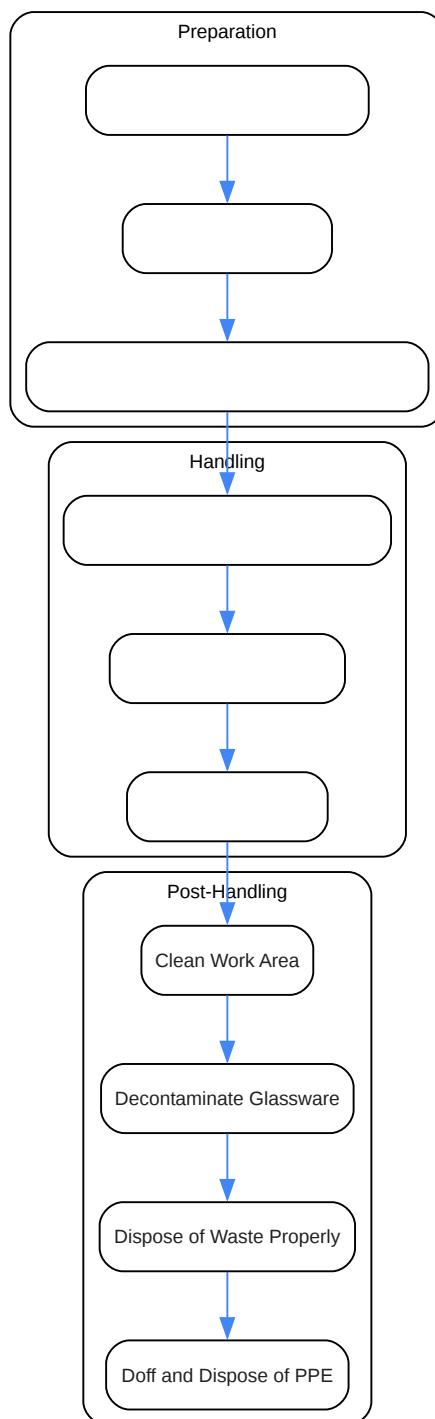
- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- An eyewash station and safety shower must be readily accessible.

Storage

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Recommended storage is under -20°C in a freezer.^[3]
- The compound is hygroscopic and should be stored under an inert atmosphere.^{[4][5]}

Experimental Protocols

General Handling Procedure



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A step-by-step workflow for the safe handling of **tert-Butyl (mesitylsulfonyl)oxycarbamate**.

First Aid Measures

In case of exposure, follow these first aid measures immediately.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, separating the eyelids with fingers. Seek medical attention if irritation persists.
Skin Contact	Immediately wash the affected skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation occurs, seek medical advice.
Inhalation	Remove the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Ingestion	Wash out the mouth with copious amounts of water. Do NOT induce vomiting. Seek immediate medical attention.

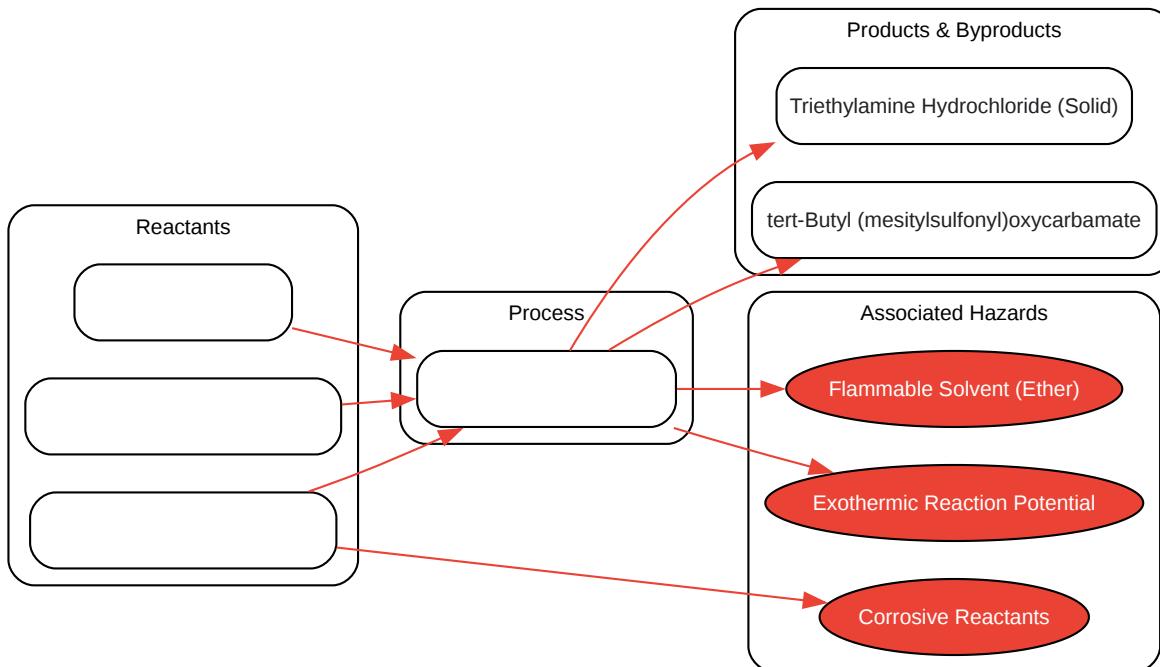
Accidental Release Measures

In the event of a spill, adhere to the following procedure:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment as outlined in section 3.1.
- Contain the spill. For small spills, mix with sand or another inert absorbent material.
- Collect the material using a scoop or shovel, avoiding dust generation, and place it in a suitable, closed container for disposal.
- Clean the spill area thoroughly.
- Do not allow the material to enter drains or watercourses.

Synthesis Protocol Hazard Analysis

A known synthesis route involves the reaction of mesitylene-2-sulfonyl chloride with tert-butyl N-hydroxycarbamate in the presence of a base like triethylamine (TEA).^[4]



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Hazard analysis of the synthesis of **tert-Butyl (mesitylsulfonyl)oxycarbamate**.

Stability and Reactivity

- Reactivity: Stable under recommended storage conditions.^[6]
- Conditions to Avoid: Heat, flames, and sparks.
- Incompatible Materials: Strong oxidizing agents.^[6]
- Hazardous Decomposition Products: Combustion may produce carbon monoxide, nitrogen oxides, and sulfur oxides.
- Hazardous Polymerization: Does not occur.^[6]

Toxicological and Ecological Information

- Toxicological Information: To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated. It is known to be harmful if swallowed and causes skin, eye, and respiratory irritation.[2]
- Ecological Information: No specific data is available. It is important to prevent the material from entering the environment. Do not empty into drains.[6]

Disposal Considerations

- Dispose of waste material in accordance with local, state, and federal regulations.
- Contaminated packaging should be treated as the chemical itself.
- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

Conclusion

tert-Butyl (mesitylsulfonyl)oxycarbamate is a valuable synthetic reagent that requires careful handling due to its hazardous properties. By implementing the safety measures, handling protocols, and emergency procedures outlined in this guide, researchers can mitigate the associated risks and ensure a safe laboratory environment. A thorough understanding of this compound's properties and a commitment to a strong safety culture are essential for its responsible use in scientific discovery.

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